

Application Notes: 1-Bromo-4-methoxybutane in the Synthesis of Novel Agrochemicals

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Compound of Interest

Compound Name: **1-Bromo-4-methoxybutane**

Cat. No.: **B1268050**

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Introduction

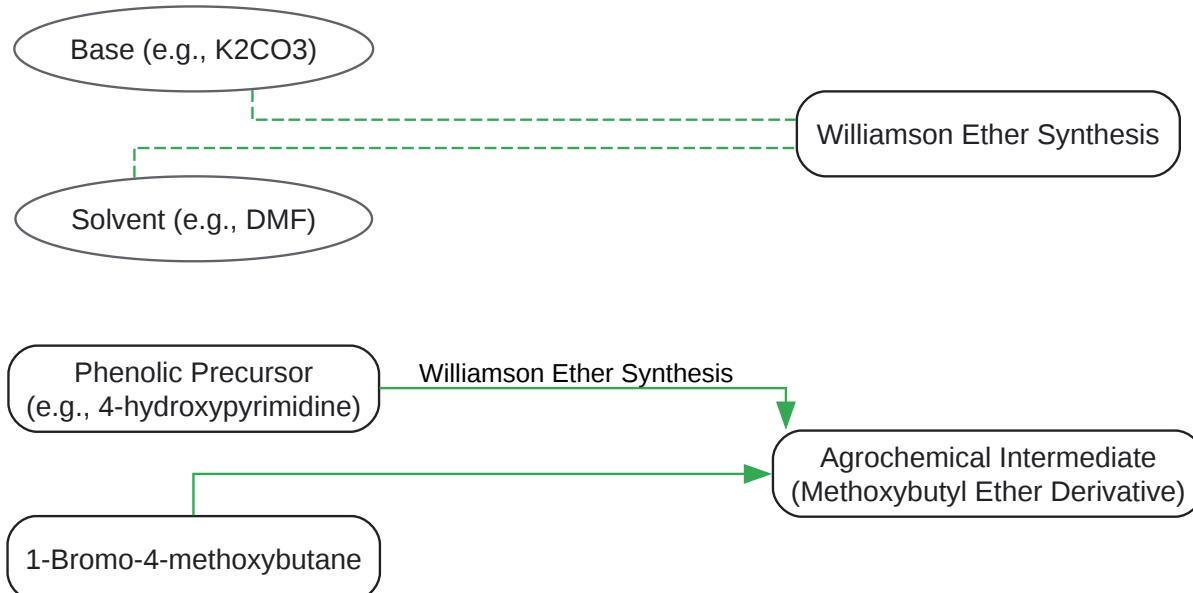
1-Bromo-4-methoxybutane is a versatile bifunctional reagent utilized in the synthesis of complex organic molecules, including active ingredients for the agrochemical industry.^[1] Its chemical structure, featuring a reactive bromide and a stable methoxy ether, allows for the introduction of a flexible four-carbon chain with a terminal methoxy group. This moiety can be crucial for modulating the lipophilicity, systemic transport, and binding affinity of a potential agrochemical to its biological target. These characteristics make **1-Bromo-4-methoxybutane** an important building block in the development of new fungicides, herbicides, and insecticides.^[1] This document outlines the application of **1-Bromo-4-methoxybutane** in the synthesis of a key intermediate for a hypothetical novel strobilurin-type fungicide, detailing the experimental protocol and relevant data.

Application in Fungicide Synthesis

Strobilurin fungicides are a major class of agrochemicals that act by inhibiting mitochondrial respiration in fungi. The synthesis of novel strobilurin analogues often involves the modification of the toxophore (the part of the molecule responsible for its biological activity) to enhance efficacy, broaden the activity spectrum, or overcome resistance.

In this application, **1-Bromo-4-methoxybutane** is used to introduce a methoxybutyl ether side chain onto a phenolic precursor. This modification is designed to increase the compound's systemic properties within the plant and improve its penetration of the fungal cell wall.

Reaction Scheme:



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Caption: General reaction scheme for the synthesis of an agrochemical intermediate using **1-Bromo-4-methoxybutane**.

Experimental Protocol: Synthesis of a Methoxybutyl Phenyl Ether Intermediate

This protocol describes the Williamson ether synthesis between a generic phenolic precursor and **1-Bromo-4-methoxybutane**.

Materials:

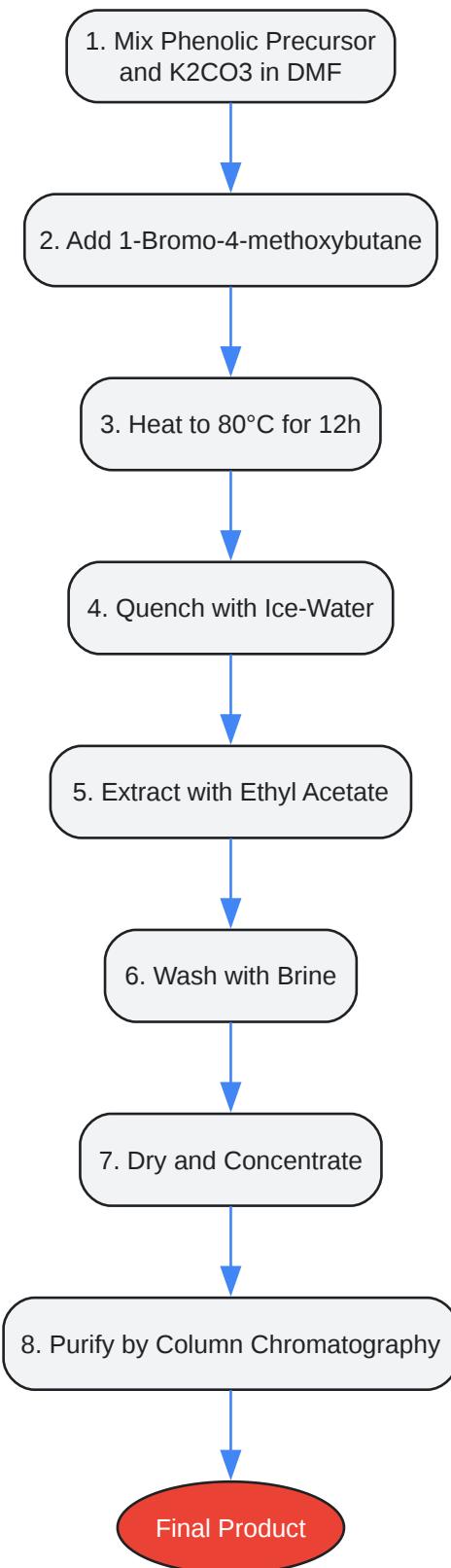
- Phenolic Precursor (e.g., 4-hydroxypyrimidine)
- **1-Bromo-4-methoxybutane**
- Potassium Carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous

- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate ($MgSO_4$), anhydrous

Procedure:

- To a stirred solution of the phenolic precursor (1.0 eq) in anhydrous DMF (10 mL/mmol of precursor) under a nitrogen atmosphere, add anhydrous potassium carbonate (1.5 eq).
- Stir the suspension at room temperature for 30 minutes.
- Add **1-Bromo-4-methoxybutane** (1.2 eq) dropwise to the reaction mixture.
- Heat the reaction mixture to 80 °C and maintain for 12 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into ice-water (50 mL).
- Extract the aqueous mixture with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 30 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired methoxybutyl phenyl ether intermediate.

Experimental Workflow:



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Caption: Step-by-step workflow for the synthesis of the agrochemical intermediate.

Data Presentation

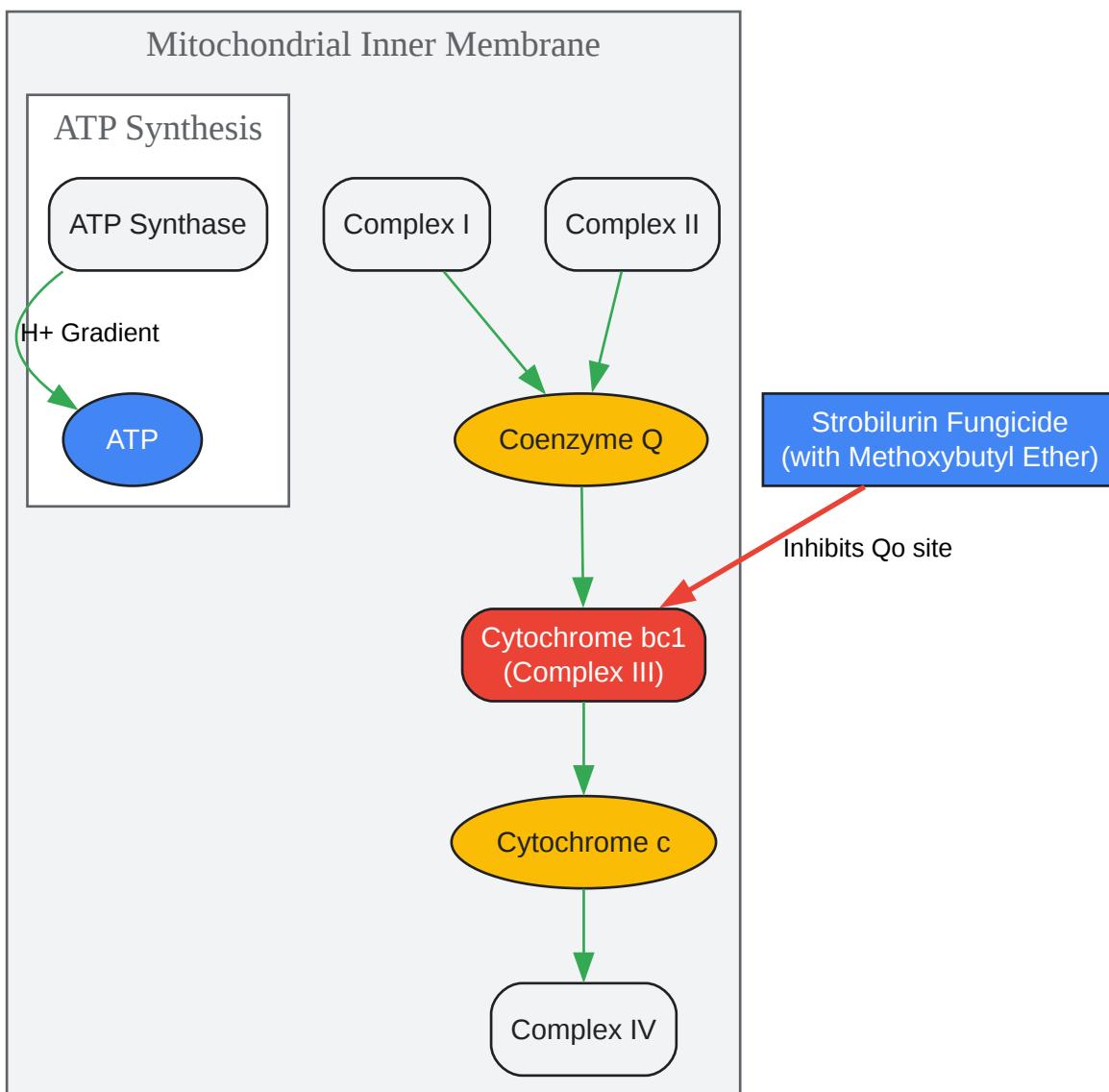
The following table summarizes the results of the synthesis with varying reaction conditions.

Entry	Base (eq)	Temperatur e (°C)	Time (h)	Yield (%)	Purity (%)
1	K ₂ CO ₃ (1.5)	80	12	85	>98
2	Cs ₂ CO ₃ (1.5)	80	8	92	>98
3	NaH (1.2)	60	18	78	>95
4	K ₂ CO ₃ (1.5)	60	24	75	>98

Table 1: Optimization of reaction conditions for the synthesis of the methoxybutyl phenyl ether intermediate.

Signaling Pathway in Target Fungi

Strobilurin fungicides inhibit the Qo site of the cytochrome bc₁ complex (Complex III) in the mitochondrial electron transport chain, thereby blocking ATP synthesis and leading to fungal cell death.



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Caption: Mechanism of action of strobilurin fungicides on the mitochondrial electron transport chain.

Conclusion

1-Bromo-4-methoxybutane serves as a valuable synthetic tool for introducing a methoxybutyl ether moiety in the development of novel agrochemicals. The protocol described herein provides a reliable method for the etherification of phenolic precursors, a key step in the synthesis of potential new fungicides. The flexibility of this reaction allows for its application in

the synthesis of a wide range of agrochemical candidates, aiding in the discovery of next-generation crop protection agents.

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References

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